

Technical Guide: Mass Spectrometry

Fragmentation of 1-(4-Bromophenyl)cyclohexanol

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)cyclohexanol

CAS No.: 19920-80-0

Cat. No.: B3028393

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Executive Summary

1-(4-Bromophenyl)cyclohexanol is a tertiary alcohol characterized by a labile hydroxyl group and a para-substituted bromine atom. In Electron Ionization (EI) mass spectrometry, its spectrum is defined by two competing physical phenomena:

- **Rapid Dehydration:** The tertiary alcohol structure promotes the facile loss of water (-18), often rendering the molecular ion (M^+) weak or invisible.
- **Isotopic Signature:** The presence of Bromine (-79 and -81) creates a distinct 1:1 doublet pattern for all fragments retaining the aryl moiety.

Quick Identification Keys:

- Molecular Ion (): m/z 254 and 256 (Weak/Trace).
- Base Peak (Likely): m/z 236 and 238 (Dehydration product: 1-bromo-4-cyclohexenylbenzene).
- Diagnostic Non-Halogenated Ion: m/z 83 (Cyclohexyl cation, single peak).

Chemical Identity & Properties

Property	Data
CAS Number	19920-80-0
Formula	
Molecular Weight	255.15 g/mol (Average)
Monoisotopic Mass	254.03 Da (
	) / 256.03 Da (
	)
Structure Type	Tertiary benzylic alcohol; Aryl halide
Key Isotopes	(50.7%) and
	(49.3%)

Experimental Protocol (GC-MS)

To ensure reproducible fragmentation, the following protocol is recommended. This method minimizes thermal degradation prior to ionization while ensuring sufficient peak separation from non-brominated impurities.

Instrument Parameters

- System: Agilent 8890/5977B (or equivalent Single Quadrupole MS).
- Column: HP-5MS UI (30 m × 0.25 mm, 0.25 µm film thickness).

- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet Temperature: 250°C (Splitless mode recommended for trace analysis).
- Source Temperature: 230°C.
- Ionization Energy: 70 eV (Standard EI).

Temperature Program

- Initial: 60°C (Hold 1 min).
- Ramp 1: 20°C/min to 180°C.
- Ramp 2: 10°C/min to 280°C (Hold 3 min).
- Total Run Time: ~17 minutes.

Why this works: The initial low temperature prevents flash vaporization of the solvent, while the dual ramp separates the target alcohol from potential dehydration artifacts (cyclohexenes) formed in the injector port.

Fragmentation Analysis

The fragmentation of **1-(4-Bromophenyl)cyclohexanol** is driven by the stability of the benzylic carbocation and the relief of steric strain in the cyclohexane ring.

Primary Pathway: Dehydration ()

Tertiary alcohols are notorious for weak molecular ions in EI. The hydroxyl group is easily lost as water (

), forming a double bond in the cyclohexane ring.

- Mechanism: 1,2-elimination or 1,4-elimination.
- Resulting Ion: 1-bromo-4-(cyclohex-1-en-1-yl)benzene.
- m/z Observed: 236 and 238 (1:1 ratio).

- Significance: This is often the Base Peak (100% relative abundance).

Secondary Pathway: Cyclohexyl Ring Cleavage

Following dehydration, the cyclohexene ring undergoes Retro-Diel-Alder (RDA) type fragmentation or loss of ethylene/methyl radicals.

- Loss of Methyl ($\text{C}_6\text{H}_{11}\text{CH}_2\text{CH}_3$): m/z 221/223.
- Loss of Ethylene ($\text{C}_6\text{H}_{11}\text{CH}_2\text{CH}_2\text{CH}_3$): m/z 208/210.

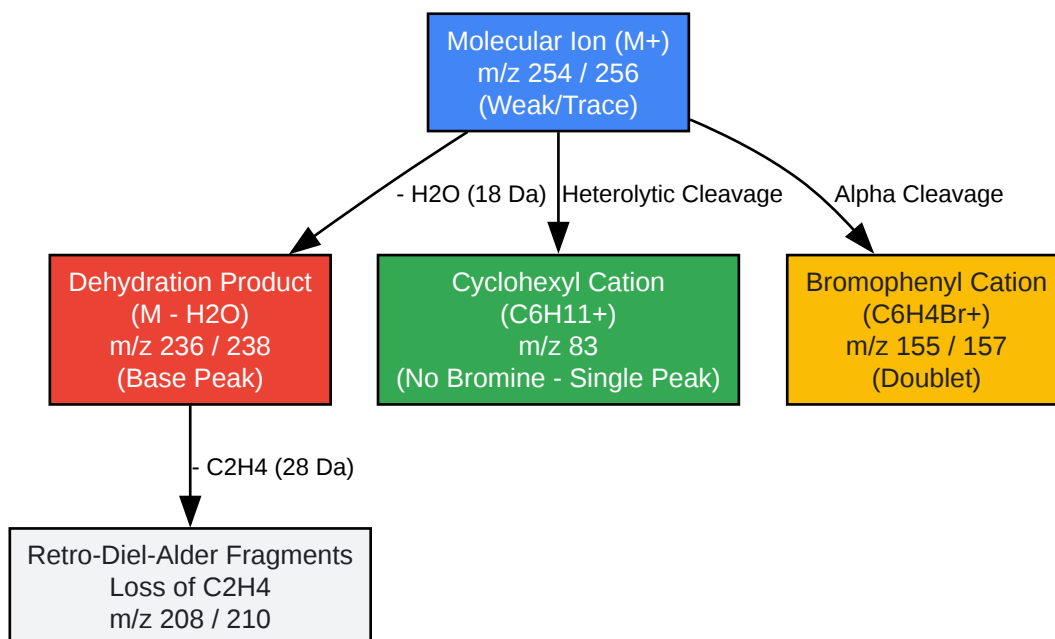
Tertiary Pathway: Heterolytic Cleavage (Diagnostic)

The bond between the central carbon and the cyclohexyl ring or the phenyl ring can break.

- Formation of Cyclohexyl Cation ($\text{C}_6\text{H}_{11}^+$):
 - The bond breaks, leaving the charge on the cyclohexane ring.
 - m/z Observed:83.[1]
 - Crucial Note: This ion contains NO Bromine. It will appear as a single peak, not a doublet. This differentiates the aliphatic portion from the aromatic portion.
- Formation of Bromophenyl Cation ($\text{C}_6\text{H}_5\text{Br}^+$):
 - m/z Observed:155 and 157.
 - Verifies the presence of the halogenated aromatic ring.[2]

Visualizing the Fragmentation Pathway[11][14]

The following diagram illustrates the mechanistic flow from the molecular ion to the primary diagnostic fragments.



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Caption: Mechanistic fragmentation pathway of **1-(4-Bromophenyl)cyclohexanol** under 70eV EI conditions.

Comparative Analysis: Benchmarking Alternatives

This section compares the target compound against its non-halogenated analog and alternative ionization techniques to highlight diagnostic differences.

Comparison 1: vs. 1-Phenylcyclohexanol (Non-Halogenated)

The primary difference is the Mass Shift and the Isotope Pattern.

Feature	1-(4-Bromophenyl)cyclohexanol	1-Phenylcyclohexanol	Interpretation
Molecular Ion	254 / 256 (1:1)	176 (Single)	+78/80 Da shift due to Br.
Base Peak	236 / 238 ()	158 () or 133	Both dehydrate readily.
Aromatic Fragments	Doublets (1:1 ratio)	Single Peaks	Br creates a unique "fingerprint."
Aliphatic Ion	m/z 83 (Single)	m/z 83 (Single)	Identical. Confirms the cyclohexyl ring is unchanged.

Comparison 2: EI vs. ESI (Technique Selection)

Technique	Electron Ionization (EI)	Electrospray Ionization (ESI)
Primary Ion	Fragment Ions ()	Adducts (,)
Utility	Structural Elucidation. The fragmentation pattern proves the position of the Br and the structure of the ring.	Molecular Weight Confirmation. Best for seeing the intact parent mass if the EI is too weak.
Recommendation	Use for Identification and library matching.	Use for Quantification in biological matrices (LC-MS).

References

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